

2-Propoxyethanol molecular formula and weight

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Compound of Interest

Compound Name: 2-Propoxyethanol

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An In-depth Technical Guide to 2-Propoxyethanol

This technical guide provides a comprehensive overview of **2-propoxyethanol**, a widely used industrial solvent. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, metabolic pathway, and an example of its synthesis.

Core Properties of 2-Propoxyethanol

2-Propoxyethanol, also known as ethylene glycol monopropyl ether, is a colorless liquid with a mild, ether-like odor.^[1] It is a versatile solvent used in a variety of applications, including paints, coatings, cleaning agents, and as a chemical intermediate.^{[2][3]}

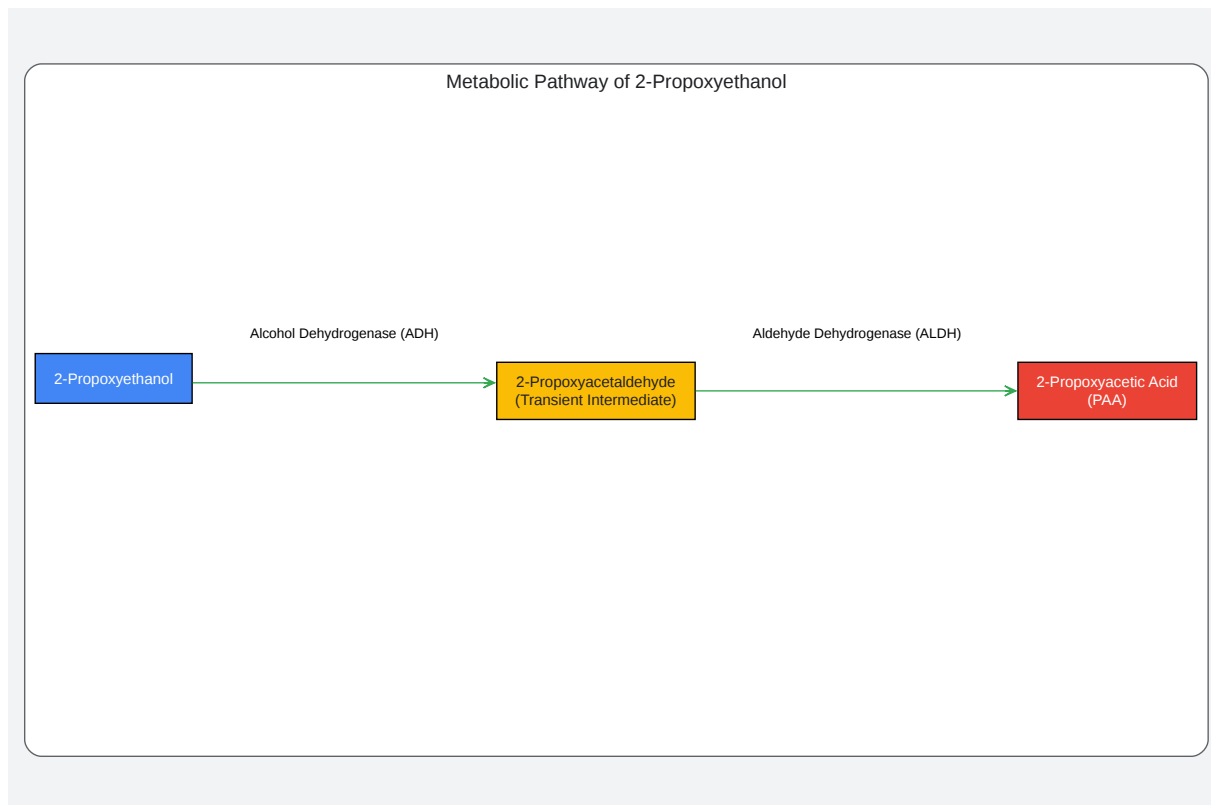
Quantitative Data Summary

The fundamental physicochemical properties of **2-propoxyethanol** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₁₂ O ₂
Molecular Weight	104.15 g/mol [4][5]
CAS Number	2807-30-9[4]
Appearance	Colorless liquid[1]
Boiling Point	150-153 °C[5]
Melting Point	-75 °C[5][6]
Density	0.913 g/mL at 25 °C[5]
Solubility in Water	Soluble[3][7]

Metabolic Pathway of 2-Propoxyethanol

The metabolism of **2-propoxyethanol** is a critical aspect of its toxicological profile. The primary metabolic pathway involves a two-step enzymatic conversion in the liver. Initially, alcohol dehydrogenase (ADH) oxidizes the terminal alcohol group of **2-propoxyethanol** to form an aldehyde intermediate.[8] Subsequently, aldehyde dehydrogenase (ALDH) rapidly converts this transient aldehyde to 2-propoxyacetic acid (PAA), which is the predominant urinary metabolite. [8] The accumulation of PAA is associated with the observed toxicity of **2-propoxyethanol**, although it is considered to have lower toxicity than the metabolites of shorter-chain glycol ethers like 2-methoxyethanol.[8]



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Caption: Metabolic conversion of **2-propoxyethanol** to 2-propoxyacetic acid.

Experimental Protocols

Synthesis of 2-Propoxyethanol

A documented method for the synthesis of **2-propoxyethanol** involves the reaction of ethylene glycol and 2-ethyl-1,3-dioxolane.[6] The following protocol is based on a patented synthesis procedure.

Materials:

- Ethylene glycol (EG)
- 2-ethyl-1,3-dioxolane (EDX)

- 5% Palladium on carbon catalyst (Pd/C)
- Nitrogen (N₂) gas
- Hydrogen (H₂) gas
- 300 mL autoclave

Procedure:

- Combine 100 g of ethylene glycol and 20 g of 2-ethyl-1,3-dioxolane in a 300 mL autoclave with 1.0 g of 5% Pd/C catalyst.[6]
- Seal the autoclave and purge it twice with N₂ and once with H₂. [6]
- Charge the reactor with H₂ and heat to 200°C.[6]
- Bring the reactor to an operating pressure of 3.44 MPa and begin stirring at 750 rpm.[6]
- Maintain the pressure throughout the experiment. After 1 hour, cool the autoclave and vent the remaining gas.[6]
- Open the autoclave, filter its contents, and analyze the filtrate by gas chromatography (GC) to determine the product distribution.[6]

This guide provides foundational information for professionals working with **2-propoxyethanol**. Further in-depth investigation into specific applications and toxicological studies is recommended for a complete understanding.

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